

# Experimental procedure for the formylation of 4-aminopyridine

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## Compound of Interest

Compound Name: 4-Aminonicotinaldehyde

Cat. No.: B1271976

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## Experimental Protocol for the Formylation of 4-Aminopyridine

### Application Note

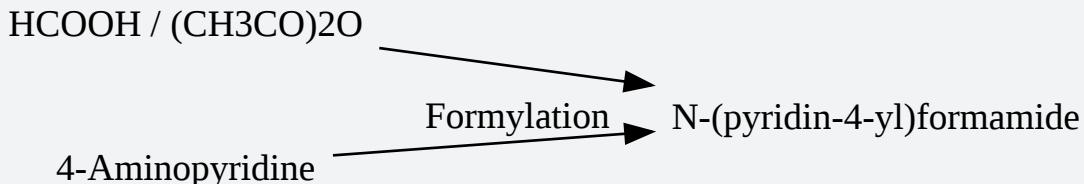
This document provides a comprehensive experimental procedure for the N-formylation of 4-aminopyridine to synthesize N-(pyridin-4-yl)formamide. The protocol is designed for researchers, scientists, and professionals in the field of drug development and organic synthesis. The primary method detailed herein involves the use of a mixture of formic acid and acetic anhydride, which generates the formylating agent, acetic formic anhydride, *in situ*. This method is advantageous due to its efficiency and the ready availability of the reagents.

The resulting product, N-(pyridin-4-yl)formamide, is a valuable building block in medicinal chemistry. This protocol includes detailed methodologies, a summary of quantitative data, and characterization of the final product to ensure reproducibility.

## Reaction Scheme

The overall reaction for the formylation of 4-aminopyridine is depicted below:

## Reaction Scheme

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Caption: Formylation of 4-aminopyridine.

## Experimental Protocol

This protocol outlines the necessary materials, equipment, and step-by-step procedure for the synthesis of N-(pyridin-4-yl)formamide.

### Materials:

- 4-Aminopyridine (C<sub>5</sub>H<sub>6</sub>N<sub>2</sub>)
- Formic Acid (CH<sub>2</sub>O<sub>2</sub>, 98-100%)
- Acetic Anhydride ((CH<sub>3</sub>CO)<sub>2</sub>O)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

**Equipment:**

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Thin Layer Chromatography (TLC) plates and chamber
- UV lamp for TLC visualization
- Standard laboratory glassware

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-aminopyridine (1.0 eq) in dichloromethane. Cool the solution to 0 °C in an ice bath.
- Preparation of Acetic Formic Anhydride (in situ): In a separate flask, cautiously add acetic anhydride (1.5 eq) to formic acid (2.0 eq) at 0 °C with stirring. Allow the mixture to stir for 15-20 minutes at this temperature to form acetic formic anhydride.
- Formylation Reaction: Slowly add the freshly prepared acetic formic anhydride solution to the cooled solution of 4-aminopyridine via a dropping funnel over a period of 30 minutes. Maintain the reaction temperature at 0 °C.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material (4-aminopyridine) is consumed (typically 2-4 hours).

- Work-up: Upon completion, carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution until the effervescence ceases. Transfer the mixture to a separatory funnel.
- Extraction: Separate the organic layer. Extract the aqueous layer three times with dichloromethane.
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to afford pure N-(pyridin-4-yl)formamide.

## Data Presentation

The following tables summarize the key quantitative data for the synthesis of N-(pyridin-4-yl)formamide.

Table 1: Reactant and Product Information

Compound Name	Molecular Formula	Molar Mass ( g/mol )	Role
4-Aminopyridine	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub>	94.12	Starting Material
Formic Acid	CH <sub>2</sub> O <sub>2</sub>	46.03	Reagent
Acetic Anhydride	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	102.09	Reagent
N-(pyridin-4-yl)formamide	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O	122.12	Product

Table 2: Typical Reaction Parameters and Yield

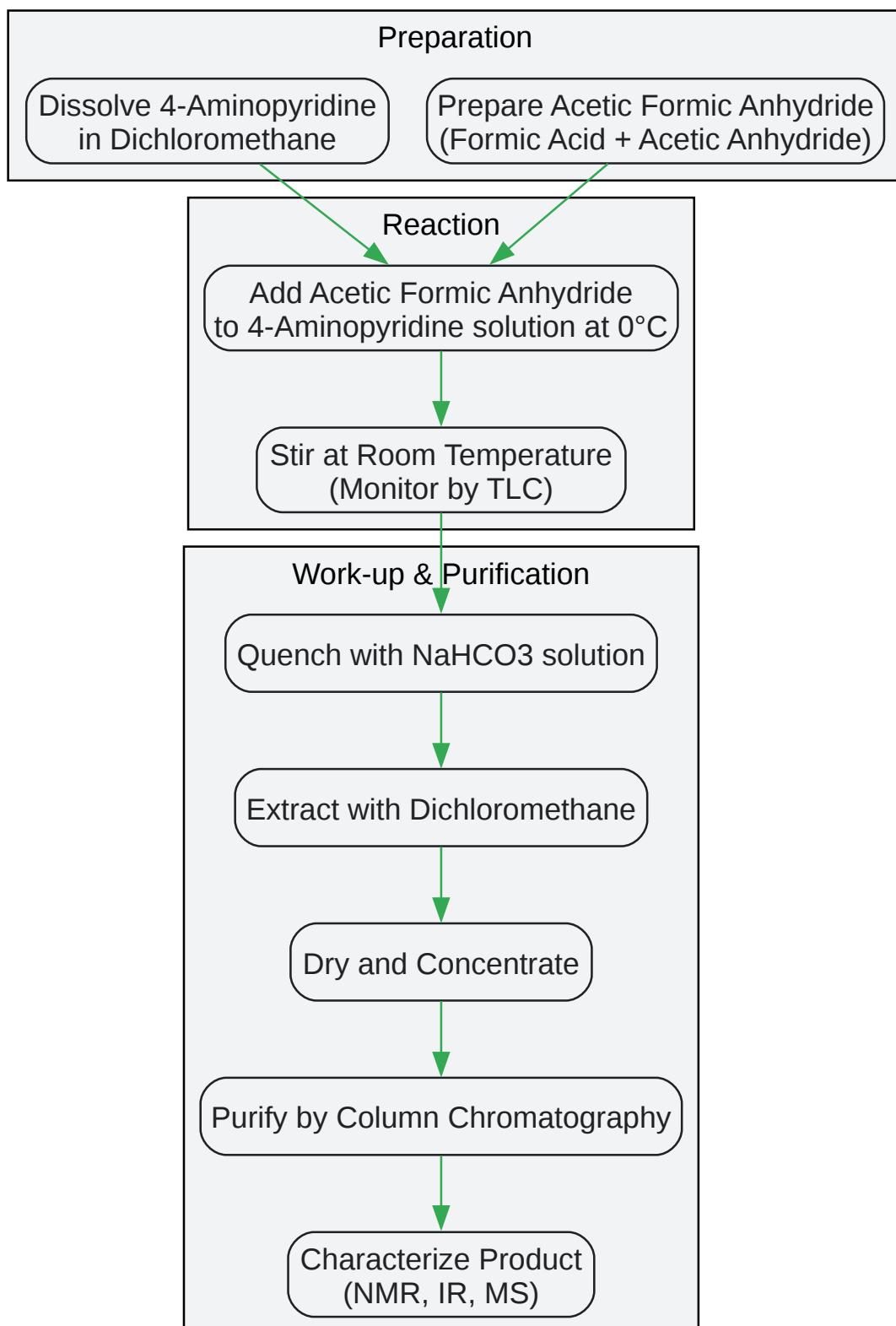
Parameter	Value
Reaction Temperature	0 °C to Room Temperature
Reaction Time	2 - 4 hours
Typical Yield	85 - 95%

Table 3: Spectroscopic Data for N-(pyridin-4-yl)formamide

Spectroscopic Technique	Characteristic Peaks
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ (ppm): 8.49 (d, 2H), 8.35 (s, 1H), 7.55 (d, 2H), 7.25 (br s, 1H, NH)
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ (ppm): 160.5, 150.8, 145.2, 114.0
IR (KBr, cm <sup>-1</sup> )	v: 3250 (N-H stretch), 1680 (C=O stretch, Amide I), 1595 (C=C stretch), 1540 (N-H bend, Amide II)
Mass Spectrometry (ESI-MS)	m/z: 123.05 [M+H] <sup>+</sup>

## Experimental Workflow and Logic

The following diagrams illustrate the logical flow of the experimental procedure.

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Caption: Experimental workflow for the formylation.

## Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Formic acid and acetic anhydride are corrosive. Handle with care and avoid inhalation of vapors.
- Dichloromethane is a volatile and potentially harmful solvent. Avoid inhalation and skin contact.
- The reaction of acetic anhydride with formic acid is exothermic and should be performed with cooling.
- Quenching the reaction with sodium bicarbonate solution will produce carbon dioxide gas, which can cause pressure build-up if not done carefully in an open or vented system.
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